

A Comprehensive Technical Guide to the Physical Properties of n-Heptadecane

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For Researchers, Scientists, and Drug Development Professionals

Introduction

n-**Heptadecane** (C₁₇H₃₆) is a long-chain saturated hydrocarbon belonging to the alkane series. Its physical characteristics are foundational to its applications in various scientific fields, including its use as a reference standard, in phase-change materials, and as a component in complex organic mixtures. This guide provides an in-depth overview of the core physical properties of n-**heptadecane**, complete with detailed experimental protocols for their determination and a summary of quantitative data.

Core Physical Properties of n-Heptadecane

The physical behavior of n-**heptadecane** is dictated by its molecular structure, a straight chain of seventeen carbon atoms saturated with hydrogen atoms. This structure leads to its characteristic nonpolar nature and predictable physical constants under standard conditions.

Quantitative Data Summary

A compilation of the key physical properties of n-**heptadecane** is presented in the table below for easy reference and comparison.



Physical Property	Value	Units	Conditions
Molecular Weight	240.47	g/mol	-
Melting Point	20-22[1][2], 21.1 to 22.9[3], 22[4]	°C	1 atm
Boiling Point	302[1][2][4][5], 301.9[3]	°C	1 atm
Density	0.777[1][2][5], 0.778[6] [7], 0.78[4]	g/mL	at 20-25 °C
Solubility in Water	Immiscible[1][5]	-	Standard
Solubility in Solvents	Chloroform (Slightly), Hexane (Slightly)[1]	-	Standard
Viscosity	4.21[3]	mPa⋅s	at 20 °C
Refractive Index	1.436[1][2], 1.437[8], 1.4369[7]	nD	at 20 °C
Vapor Pressure	1[1][2]	mm Hg	at 115 °C
Flash Point	149[3]	°C	-

Experimental Protocols

Accurate determination of physical properties is paramount for the reliable application of chemical compounds. The following sections detail the methodologies for measuring the key physical properties of n-heptadecane.

Determination of Melting Point

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase at atmospheric pressure.

Methodology: Capillary Method

 Sample Preparation: A small amount of finely powdered n-heptadecane is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.



- Apparatus: A calibrated melting point apparatus equipped with a heating block, a thermometer, and a means of observing the sample is used.
- Procedure:
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the last crystal melts is recorded as the end of the melting range.
- Data Analysis: The melting point is reported as a range from the initial to the final temperature of melting. For a pure substance like n-heptadecane, this range should be narrow.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Distillation Method

- Apparatus: A standard distillation apparatus is assembled, consisting of a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- Procedure:
 - A sample of n-heptadecane is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
 - The liquid is heated gently.



- The thermometer bulb is positioned so that the top of the bulb is level with the bottom of the side arm of the distillation head, ensuring it measures the temperature of the vapor that is in equilibrium with the boiling liquid.
- As the liquid boils, the vapor rises, condenses in the condenser, and the condensate is collected in the receiving flask.
- The temperature is recorded when it becomes constant, which indicates the boiling point at the ambient atmospheric pressure.
- Correction: The observed boiling point may be corrected to standard pressure (760 mmHg) if the measurement is made at a different pressure.

Determination of Density

Density is the mass of a substance per unit volume.

Methodology: Pycnometer or Vibrating Tube Densimeter

- Pycnometer Method:
 - The mass of a clean, dry pycnometer (a flask with a specific volume) is accurately determined.
 - The pycnometer is filled with n-heptadecane, ensuring no air bubbles are trapped, and its mass is measured.
 - The temperature of the n-heptadecane is recorded.
 - The volume of the pycnometer is determined by repeating the process with a reference liquid of known density, such as water.
 - The density is calculated by dividing the mass of the n-heptadecane by its volume.
- Vibrating Tube Densimeter Method: A more modern and precise method involves using an instrument like an Anton Paar U-tube densimeter.[9]
 - The instrument's U-shaped tube is filled with the n-heptadecane sample.



- The tube is electronically excited to oscillate at its natural frequency.
- The instrument measures the frequency of oscillation, which is directly related to the density of the sample.
- The temperature is precisely controlled during the measurement.

Determination of Viscosity

Viscosity is a measure of a fluid's resistance to flow.

Methodology: Vibrating Wire Viscometer

- Apparatus: A vibrating wire viscometer is a sophisticated instrument used for accurate viscosity measurements.[9]
- Principle: A wire is immersed in the n-heptadecane sample and is made to vibrate. The
 damping of the vibration by the fluid is measured.
- Procedure:
 - The sample cell is filled with n-heptadecane.
 - The temperature of the sample is precisely controlled.
 - The wire is set into vibration, and the instrument measures the characteristics of the damped oscillation.
- Data Analysis: The viscosity is calculated from the measured damping and the known properties of the wire and the experimental setup.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material.

Methodology: Abbe Refractometer



- Apparatus: An Abbe refractometer is a common laboratory instrument for measuring the refractive index of liquids.
- Procedure:
 - A few drops of n-heptadecane are placed on the prism of the refractometer.
 - The prism is closed, and the sample is allowed to come to a constant temperature,
 typically 20 °C, often controlled by a water bath.
 - Light is passed through the sample, and the user looks through the eyepiece to see a light and a dark field.
 - The control knob is adjusted until the boundary between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read directly from the instrument's scale.

Determination of Vapor Pressure

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.

Methodology: Correlation Gas Chromatography

- Principle: This method relates the retention time of a substance in a gas chromatograph to its vapor pressure.
- Procedure:
 - A gas chromatograph with a suitable column (e.g., a capillary column) is used.
 - A series of n-alkanes with known vapor pressures are injected into the gas chromatograph at a specific temperature, and their retention times are recorded.
 - n-Heptadecane is then injected under the same conditions, and its retention time is measured.

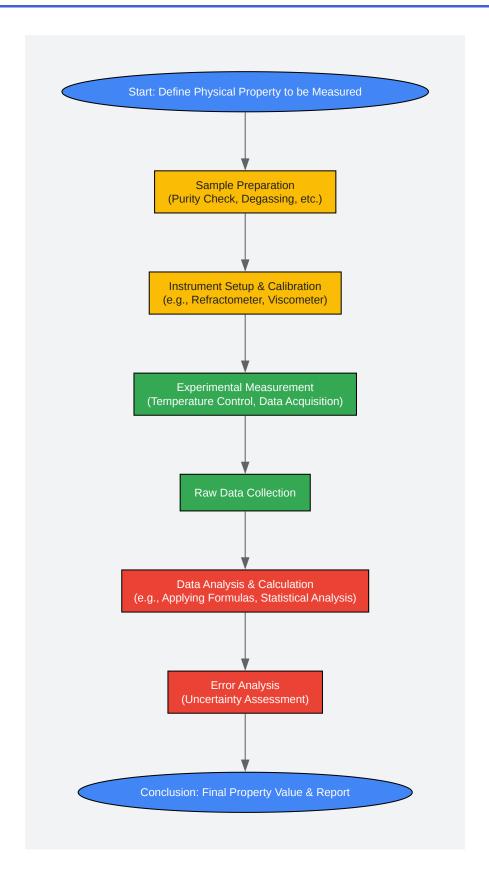


• Data Analysis: A correlation is established between the known vapor pressures of the standard n-alkanes and their retention times. This correlation is then used to determine the vapor pressure of n-heptadecane from its retention time.

Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of a physical property of a chemical compound like n-heptadecane.





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Caption: A generalized workflow for determining a physical property of a chemical compound.



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